

# "using Disperse Violet 93 for dyeing polyester and polyester-cotton blends"

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## Compound of Interest

Compound Name: Disperse violet 93

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## Application Notes and Protocols for Dyeing with Disperse Violet 93

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and technical data for the use of **Disperse Violet 93** in dyeing 100% polyester (PET) and polyester-cotton (P/C) blended fabrics. The information is intended to guide researchers and scientists in achieving consistent and high-quality dyeing results for various applications.

### Overview of Disperse Violet 93

**Disperse Violet 93** is a monoazo disperse dye characterized by its blue-purple hue.<sup>[1]</sup> It is sparingly soluble in water and is applied to hydrophobic fibers from a fine aqueous dispersion. <sup>[1]</sup> This dye is suitable for high-temperature dyeing processes, which are necessary to facilitate the diffusion of the dye molecules into the compact and crystalline structure of polyester fibers. <sup>[2]</sup>

### Data Presentation: Performance of Disperse Violet 93

The following tables summarize the key performance indicators for **Disperse Violet 93** on 100% polyester. The data has been compiled from technical data sheets and relevant studies.

Table 1: Colorfastness Properties of **Disperse Violet 93** on 100% Polyester

Fastness Property	Test Method	Rating (on a scale of 1-5, where 5 is excellent)
Light Fastness (Xenon Arc)	ISO 105-B02	4-5
Washing Fastness (Change)	ISO 105-C06	4-5
Washing Fastness (Staining)	ISO 105-C06	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4-5
Sublimation Fastness	ISO 105-P01 (180°C, 30s)	4

Table 2: Typical Colorimetric Data (CIELAB values) for Polyester Dyed with Disperse Dyes

Parameter	Description	Typical Value Range
L	Lightness (0=black, 100=white)	Dependent on shade depth
a	Red/Green Axis (+a* is red, -a* is green)	Dependent on specific dye and shade
b	Yellow/Blue Axis (+b is yellow, -b* is blue)	Dependent on specific dye and shade
K/S	Color Strength	Increases with dye concentration

Note: Specific Lab values for **Disperse Violet 93** will vary depending on the dyeing parameters such as dye concentration, temperature, and pH.\*

## Experimental Protocols

Detailed methodologies for dyeing 100% polyester and polyester-cotton blends with **Disperse Violet 93** are provided below.

## Protocol for Exhaust Dyeing of 100% Polyester Fabric

This protocol describes a standard high-temperature exhaust dyeing method.

Materials and Equipment:

- 100% Polyester fabric
- **Disperse Violet 93**
- Dispersing agent
- Acetic acid (to adjust pH)
- Sodium hydrosulfite (reducing agent for clearing)
- Sodium hydroxide
- High-temperature, high-pressure (HTHP) dyeing apparatus
- Launder-Ometer or similar for wash fastness testing
- Crockmeter for rubbing fastness testing
- Spectrophotometer for color measurement

Procedure:

- **Fabric Preparation:** Scour the polyester fabric to remove any impurities, oils, or finishes that may interfere with dyeing. A typical scouring recipe is 1-2 g/L of a non-ionic detergent at 60-70°C for 20-30 minutes. Rinse thoroughly.
- **Dye Bath Preparation:**
  - Prepare a dye bath with a liquor-to-goods ratio (L:R) of 10:1 to 20:1.
  - Add a dispersing agent (e.g., 0.5-1.0 g/L) to the water.
  - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[3\]](#)

- Add the required amount of **Disperse Violet 93** (e.g., 1.0% on weight of fabric, o.w.f.) to the dye bath. Ensure the dye is well-dispersed.
- Dyeing Cycle:
  - Introduce the polyester fabric into the dye bath at approximately 60°C.
  - Raise the temperature to 130°C at a rate of 1-2°C per minute.<sup>[4]</sup>
  - Hold the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation.<sup>[4]</sup>
  - Cool the dye bath down to 70-80°C.
- Reduction Clearing:
  - Drain the dye bath.
  - Prepare a clearing bath containing 2 g/L sodium hydrosulfite, 2 g/L sodium hydroxide, and 1 g/L non-ionic detergent.
  - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove unfixed surface dye.<sup>[5]</sup>
- Post-Treatment:
  - Rinse the fabric thoroughly with hot and then cold water.
  - Neutralize with a weak solution of acetic acid if necessary.
  - Dry the fabric.

## Protocol for One-Bath Dyeing of Polyester-Cotton (65/35) Blends

This protocol outlines a one-bath, two-step dyeing process using **Disperse Violet 93** for the polyester component and a reactive dye for the cotton component.

Materials and Equipment:

- Polyester-cotton (65/35) blend fabric
- **Disperse Violet 93**
- A suitable reactive dye (stable at high temperatures)
- Dispersing agent
- Acetic acid
- Soda ash (sodium carbonate)
- Glauber's salt (sodium sulfate)
- Sequestering agent
- HTHP dyeing apparatus
- Standard textile testing equipment

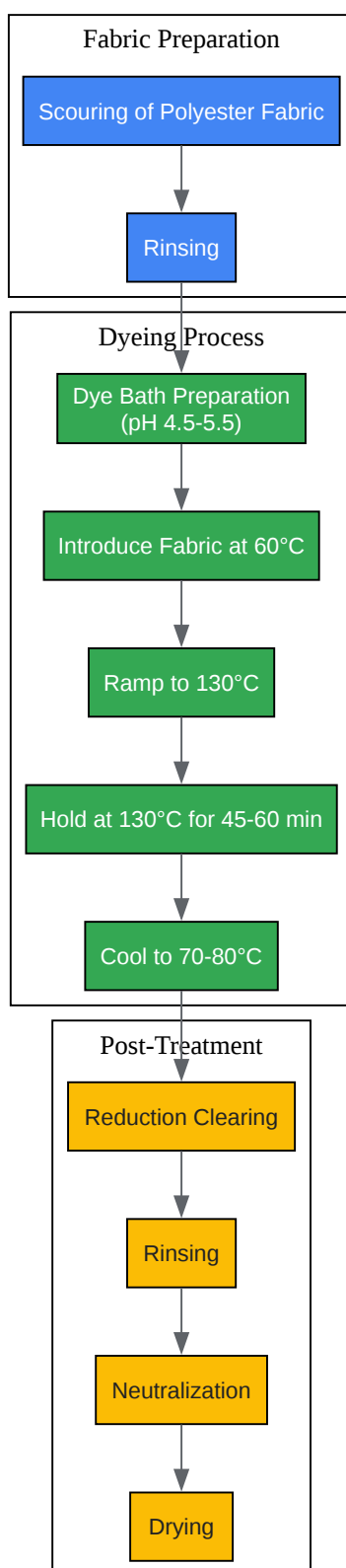
Procedure:

- Fabric Preparation: Desize and scour the P/C blend fabric to ensure it is free from impurities.
- Dye Bath Preparation (Polyester Stage):
  - Set the dye bath at 60°C with an L:R of 10:1.
  - Add a sequestering agent and a dispersing agent.
  - Adjust the pH to 4.5-5.5 with acetic acid.
  - Add the pre-dispersed **Disperse Violet 93**.
- Dyeing Cycle (Polyester Stage):
  - Introduce the fabric and run for 10 minutes.
  - Raise the temperature to 130°C at 1.5°C/minute.

- Hold at 130°C for 45-60 minutes.
- Cool the bath to 80°C.
- Dyeing Cycle (Cotton Stage):
  - Add the pre-dissolved reactive dye to the same bath.
  - Add Glauber's salt (e.g., 40-60 g/L) and run for 20 minutes.
  - Add soda ash (e.g., 10-20 g/L) to fix the reactive dye.
  - Maintain the temperature at 80°C for 45-60 minutes.
- Post-Treatment:
  - Drain the dye bath.
  - Rinse the fabric thoroughly.
  - Perform a soaping wash at 95°C for 10-15 minutes with a non-ionic detergent to remove unfixed dyes.
  - Rinse with hot and cold water.
  - Dry the fabric.

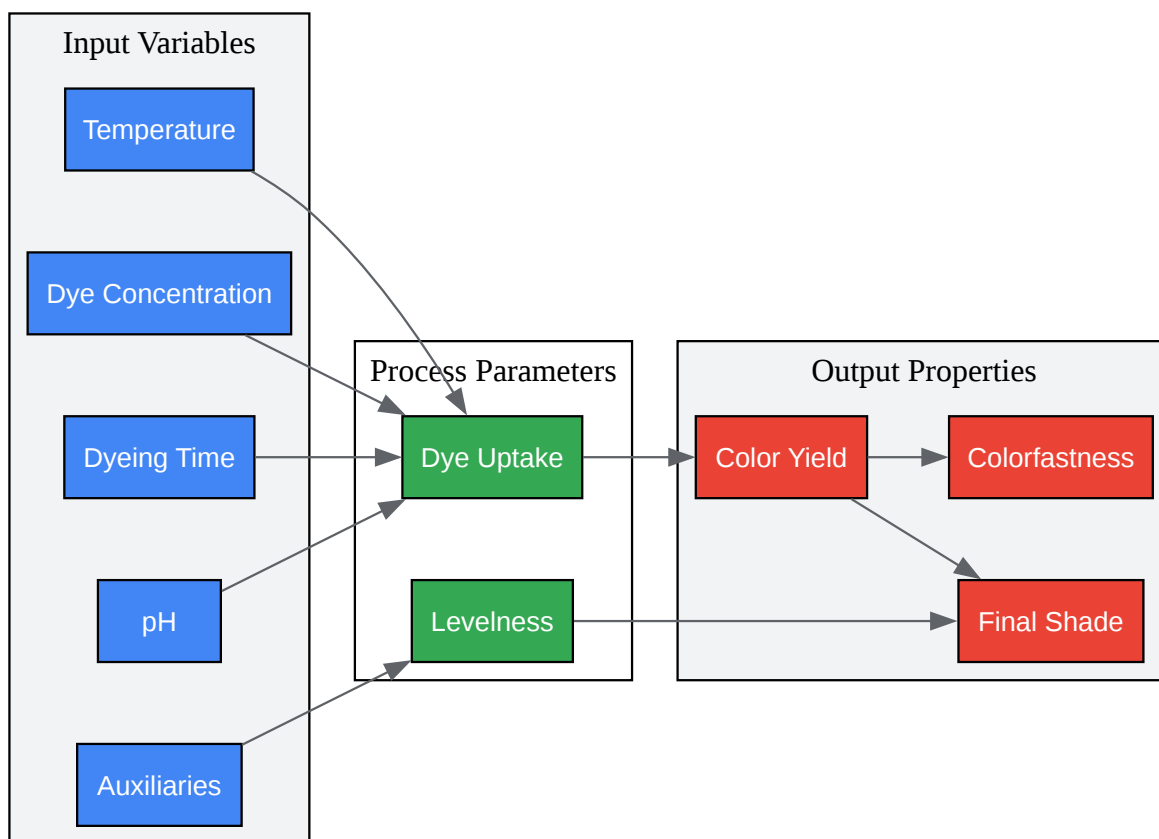
## Mandatory Visualizations

The following diagrams illustrate the experimental workflows and the logical relationships in the dyeing processes.



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Caption: Workflow for Exhaust Dyeing of 100% Polyester.



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Caption: Factors Influencing the Polyester Dyeing Process.

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